

Application Notes and Protocols for Clk-IN-T3 in DMSO

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Compound of Interest

Compound Name: Clk-IN-T3

Cat. No.: B608927

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Topic: Long-term Stability of **Clk-IN-T3** in DMSO

Audience: Researchers, scientists, and drug development professionals.

Introduction

Clk-IN-T3 is a potent and selective inhibitor of the CDC-like kinase (CLK) family, with IC₅₀ values of 0.67 nM, 15 nM, and 110 nM for CLK1, CLK2, and CLK3, respectively.^{[1][2]} It also shows inhibitory activity against DYRK1A and DYRK1B at higher concentrations.^{[1][2]} This small molecule is a valuable tool for studying the biological roles of CLK kinases, which are involved in the regulation of mRNA splicing.^{[3][4]} Given its use in a variety of in vitro and in vivo experimental settings, understanding the long-term stability of **Clk-IN-T3** in its common solvent, dimethyl sulfoxide (DMSO), is critical for ensuring the accuracy and reproducibility of experimental results. These application notes provide a summary of storage recommendations, a general protocol for assessing stability, and an overview of the relevant signaling pathways.

Data Presentation: Recommended Storage Conditions

Proper storage of **Clk-IN-T3** in DMSO is crucial to maintain its integrity and activity over time. The following table summarizes the recommended storage conditions based on information from various suppliers. Adherence to these guidelines will help minimize degradation and ensure experimental consistency.

Storage Type	Temperature	Duration	Source(s)
Powder	-20°C	3 years	[5][6]
4°C	2 years	[5][6]	
Stock Solution in DMSO	-80°C	2 years	[1]
-20°C	1 year	[1]	
-80°C	6 months	[2][6]	
-20°C	1 month	[2][6]	

Note: It is recommended to prepare single-use aliquots of the stock solution to avoid repeated freeze-thaw cycles, which can introduce moisture and potentially degrade the compound.[7]
For in vivo experiments, it is best to use a freshly prepared working solution on the same day.
[1]

Experimental Protocols

While specific experimental data on the long-term stability of **Cik-IN-T3** in DMSO is not extensively published, a general protocol for assessing the stability of small molecules in DMSO can be adapted. This protocol is based on established methods for compound stability studies.[8][9]

Objective: To determine the stability of **Cik-IN-T3** in DMSO over time at different storage temperatures.

Materials:

- **Cik-IN-T3** powder
- Anhydrous, high-purity DMSO
- Inert gas (e.g., argon or nitrogen)
- Polypropylene or glass storage vials

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Analytical column suitable for small molecule analysis (e.g., C18)
- Mobile phase solvents (e.g., acetonitrile, water with formic acid)
- Internal standard (a stable, unrelated compound)

Protocol:

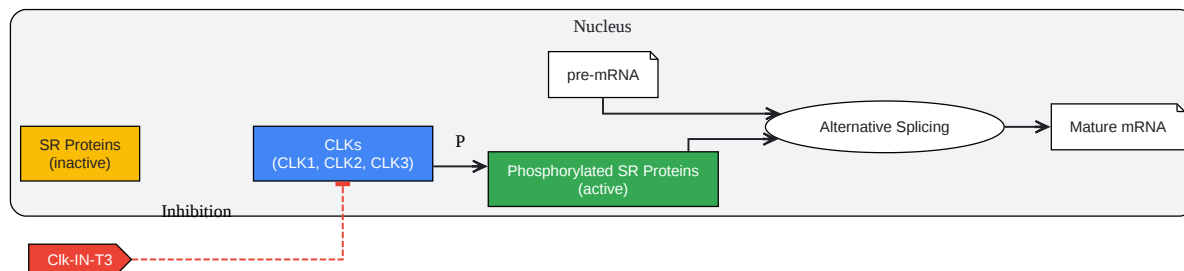
- Preparation of Stock Solution:
 - On day 0, prepare a concentrated stock solution of **Cik-IN-T3** in anhydrous DMSO (e.g., 10 mM). To aid dissolution, gentle warming and sonication may be necessary.^[1]
 - It is crucial to use newly opened, high-purity DMSO as it is hygroscopic, and water can impact compound stability.^{[1][8]}
 - Prepare a sufficient volume to create multiple aliquots for all time points and storage conditions.
- Aliquoting and Storage:
 - Dispense the stock solution into multiple airtight polypropylene or glass vials.
 - To minimize exposure to oxygen, overlay the solution with an inert gas before sealing the vials.
 - Divide the aliquots into different storage groups (e.g., -80°C, -20°C, 4°C, and room temperature).
 - Include a "time zero" sample for immediate analysis.
- Sample Analysis by HPLC:
 - At designated time points (e.g., 0, 1, 3, 6, 12, and 24 months), retrieve one aliquot from each storage condition.

- Allow the samples to thaw completely and reach room temperature.
- Prepare samples for HPLC analysis by diluting them to a suitable concentration with the mobile phase. Add a consistent amount of an internal standard to each sample to control for injection volume variability.
- Analyze the samples by HPLC-UV. The peak area of **Clk-IN-T3** relative to the internal standard will be used to determine its concentration.
- Data Analysis:
 - Calculate the percentage of **Clk-IN-T3** remaining at each time point relative to the "time zero" sample.
 - A compound is generally considered stable if >90% of the initial concentration remains.
 - Plot the percentage of remaining **Clk-IN-T3** against time for each storage condition to visualize the degradation kinetics.

Visualizations

Signaling Pathway of CLK-Mediated Regulation

The following diagram illustrates a simplified signaling pathway involving the CLK family of kinases. CLKs are known to phosphorylate SR proteins (serine/arginine-rich proteins), which are key regulators of mRNA splicing. Inhibition of CLKs, for instance by **Clk-IN-T3**, can therefore modulate alternative splicing events, which has implications in various diseases, including cancer.

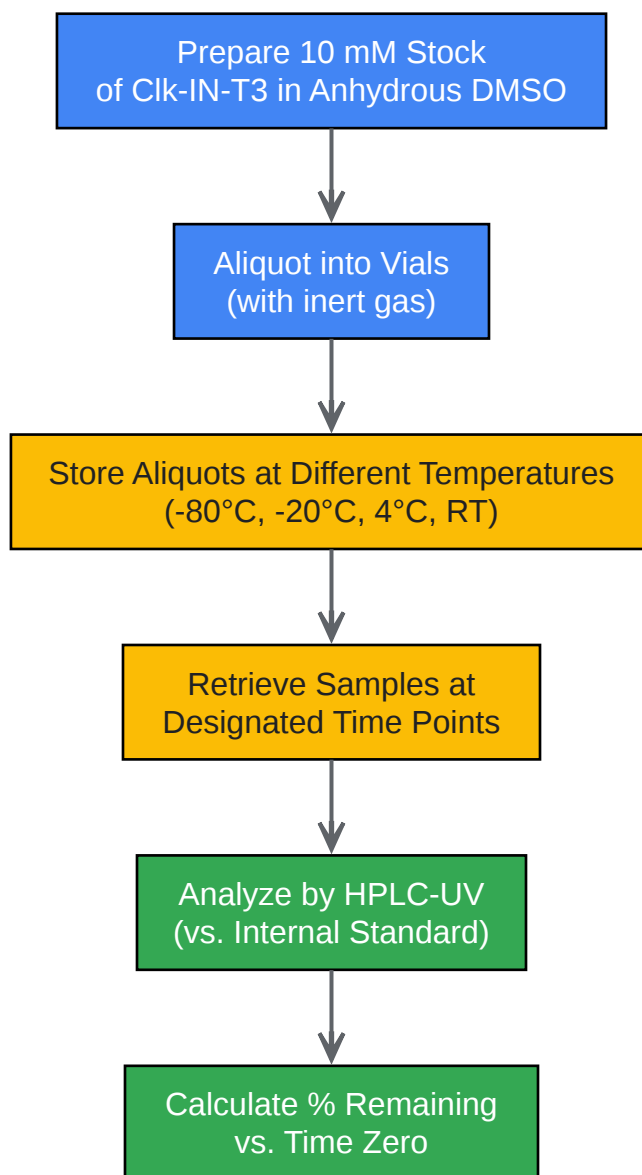


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Caption: Simplified CLK signaling pathway in mRNA splicing regulation.

Experimental Workflow for Stability Assessment

The diagram below outlines the key steps in the experimental protocol for assessing the long-term stability of **Clk-IN-T3** in DMSO.



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Caption: Experimental workflow for assessing **Clk-IN-T3** stability in DMSO.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. glpbio.com [glpbio.com]
- 3. Boronic Acid-Containing 3H- pyrazolo[4,3-f]quinoline Compounds as Dual CLK/ROCK Inhibitors with Anticancer Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 4. beilstein-archives.org [beilstein-archives.org]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. invivochem.net [invivochem.net]
- 7. reddit.com [reddit.com]
- 8. researchgate.net [researchgate.net]
- 9. Studies on repository compound stability in DMSO under various conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
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